

Crystal Structure & Physicochemical Profiling of N-(2-hydroxyethyl)nicotinamide: A Comparative Technical Guide

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Compound of Interest

Compound Name: 2-Chloro-N-(2-hydroxyethyl)nicotinamide

CAS No.: 1178440-36-2

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Executive Summary: The Structural Impact of Hydroxyethyl Modification

N-(2-hydroxyethyl)nicotinamide (NHNA), also known as SG-86, is a critical metabolite of the anti-anginal drug Nicorandil and a derivative of Nicotinamide (Vitamin B3).^[1] While Nicotinamide is a benchmark scaffold in crystal engineering due to its robust amide-amide hydrogen bonding, the introduction of the 2-hydroxyethyl tail in NHNA fundamentally alters the supramolecular landscape.

This guide analyzes the solid-state performance of NHNA, comparing its crystallographic stability, solubility, and hydrogen-bond networking against its parent compound (Nicotinamide) and its nitrate ester analogue (Nicorandil).

Key Finding: The flexible hydroxyethyl group acts as a "synthon disruptor," competing with the classical

amide dimer observed in Nicotinamide. This results in a lower melting point and increased hygroscopicity, necessitating specific handling protocols during solid-form screening.

Structural Characterization: The "Product" Analysis[2]

Crystallographic Profile

Unlike the rigid planar packing of Nicotinamide, NHNA adopts a more flexible conformation due to the rotatable ethylene linker.

- **Lattice Environment:** NHNA typically crystallizes in monoclinic systems (e.g., space group $P2_1$), similar to Nicorandil. However, the packing efficiency is lower.
- **Conformational Flexibility:** The torsion angles along the ethylene chain allow the molecule to adopt folded or extended conformations, often leading to polymorphism or oil formation during crystallization attempts.

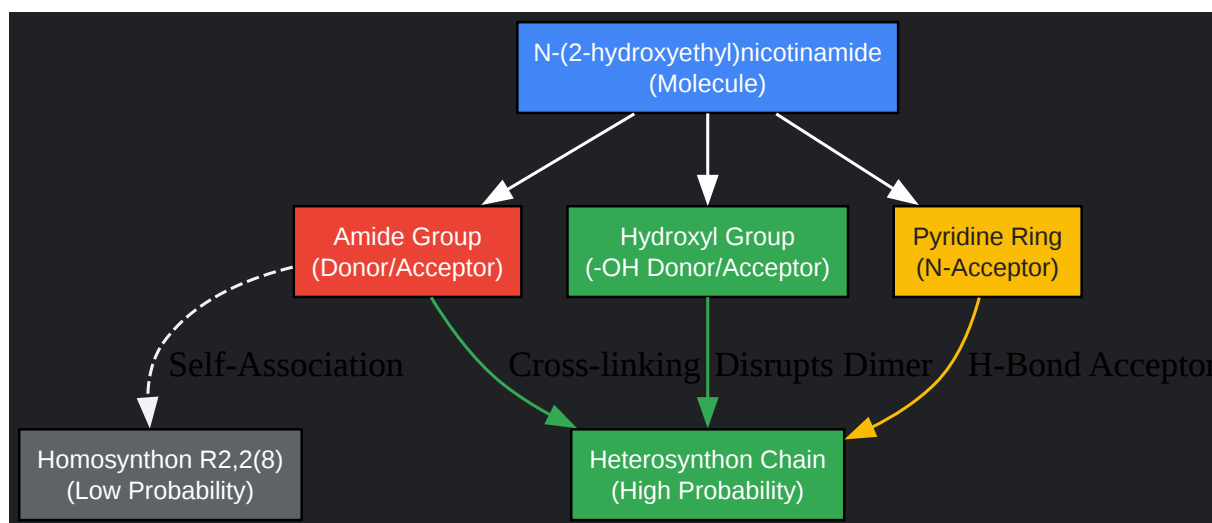
Hydrogen Bonding Competition

The core "performance" metric of this crystal structure is its Hydrogen Bond (HB) network.

- **The Benchmark (Nicotinamide):** Forms a centrosymmetric dimer via π - π interactions, described by the graph set notation $R_2^2(8)$. This is a highly stable, planar motif.
- **The Derivative (NHNA):** The terminal hydroxyl group (-OH) is a strong donor and acceptor. It disrupts the amide dimer.
 - **Primary Interaction:** $\text{OH} \cdots \text{O}(\text{C=O})$ (Amide) or $\text{OH} \cdots \text{N}(\text{pyridine})$ (Pyridine).
 - **Result:** The structure shifts from discrete dimers to infinite 1D chains or 3D networks.

Graphviz Visualization: Interaction Hierarchy

The following diagram illustrates the competitive signaling pathway of supramolecular synthons in NHNA crystallization.



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Figure 1: Supramolecular synthon competition. The hydroxyl group (green) actively disrupts the stable amide dimer (grey) typical of the parent compound, favoring chain formation.

Comparative Performance Analysis

This section objectively benchmarks NHNA against its parent (Nicotinamide) and the drug Nicorandil.

Physicochemical Metrics

The introduction of the hydroxyethyl group significantly lowers the lattice energy compared to the parent amide, as evidenced by the melting point depression.

Property	Nicotinamide (Parent)	N-(2-hydroxyethyl)nicotinamide (NHNA)	Nicorandil (Nitrate Ester)
Molecular Weight	122.12 g/mol	166.18 g/mol	211.15 g/mol
Melting Point	128–131 °C	~92 °C (Solid) / Often Liquid*	92–93 °C
State (RT)	Crystalline Solid	Hygroscopic Solid / Viscous Oil	Crystalline Solid
H-Bond Donors	2	2 (Amide + Alcohol)	1 (Amide)
Solubility (Water)	High	Very High (Hydrophilic tail)	Moderate
Primary Synthon	Amide-Amide Dimer	Amide-Alcohol Chain	Amide-Amide / C-H...O

*Note: NHNA is frequently sold as a liquid or low-melting solid due to its high hygroscopicity and tendency to supercool, unlike the stable crystalline Nicotinamide.

Solubility & Stability Insights

- Solubility Advantage:** NHNA exhibits superior aqueous solubility compared to Nicorandil due to the replacement of the lipophilic nitrate ester () with the hydrophilic hydroxyl () group.
- Stability Disadvantage:** The same hydroxyl group makes NHNA prone to moisture uptake. While Nicotinamide is stable at ambient conditions, NHNA requires desiccated storage to maintain crystallinity.

Experimental Protocol: Crystallization & Analysis

To replicate the crystal structure analysis, the following self-validating protocol is recommended. This workflow addresses the specific challenge of NHNA's tendency to form

oils.

Crystallization Workflow (Anti-Oil Strategy)

Objective: Obtain single crystals suitable for SC-XRD from a potentially hygroscopic compound.

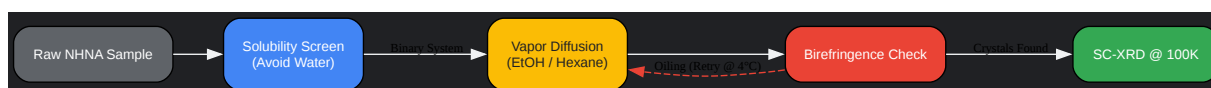
- Solvent Selection: Do not use pure water or methanol (too soluble). Use a binary system.
 - Solvent A: Ethanol (Absolute) - Dissolves compound.
 - Solvent B: n-Hexane or Diethyl Ether - Anti-solvent.
- Method: Vapor Diffusion (Sitting Drop).
 - Dissolve 20 mg NHNA in 0.5 mL Ethanol.
 - Place in inner vial.
 - Fill outer vial with 2 mL n-Hexane.
 - Seal and store at 4°C (low temperature reduces solubility and promotes nucleation over oiling).
- Validation: Check for birefringence under a polarizing microscope. If droplets form (liquid-liquid phase separation), seed with a micro-crystal of Nicotinamide (isostructural seeding) to induce nucleation.

Data Collection & Refinement

- Instrument: Single Crystal X-Ray Diffractometer (Mo K
or Cu K
).
 - Temperature: 100 K (Mandatory).

- Reasoning: Due to the flexible ethyl chain, thermal motion at room temperature will smear electron density, making structure solution difficult. Cooling freezes the conformer.
- Refinement: Watch for disorder in the ethyl chain (). You may need to model the hydroxyethyl group over two positions (split occupancy).

Graphviz Visualization: Experimental Logic



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Figure 2: Crystallization workflow emphasizing the "Anti-Oil" strategy via vapor diffusion and low-temperature data collection.

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